

Application Notes and Protocols for JXL069 in Cell Culture Experiments

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Compound of Interest

Compound Name: JXL069

Cat. No.: B15574009

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Introduction

JXL069 is a potent and selective small-molecule inhibitor of the mitochondrial pyruvate carrier (MPC), a protein complex responsible for transporting pyruvate from the cytosol into the mitochondrial matrix.^[1] By blocking this crucial step in cellular metabolism, **JXL069** effectively forces a metabolic shift from mitochondrial oxidative phosphorylation towards aerobic glycolysis. This targeted inhibition of the MPC makes **JXL069** a valuable tool for studying cellular metabolism, and it is under investigation for its therapeutic potential in conditions such as cancer and alopecia.^{[2][3][4]} These application notes provide detailed protocols for the dissolution, preparation, and use of **JXL069** in cell culture experiments.

Data Presentation

The following table summarizes the key quantitative data for **JXL069**:

Property	Value	Source
Molecular Formula	C ₂₀ H ₁₁ F ₆ N ₃ O ₂	MedChemExpress
Molecular Weight	439.31 g/mol	MedChemExpress
IC ₅₀ (MPC Inhibition)	42.8 nM (in permeabilized MCF10A cells)	[5]
IC ₅₀ (MPC1/2-mediated pyruvate transport)	~0.53 µM	[1]
EC ₅₀ (reduction of mitochondrial oxygen consumption in cancer cells)	~1–2 µM (cell type dependent)	[1]
Solubility	Soluble in DMSO	MedChemExpress
Storage (Powder)	-20°C for up to 3 years	MedChemExpress
Storage (Stock Solution in DMSO)	-80°C for up to 6 months; -20°C for up to 1 month	MedChemExpress

Experimental Protocols

Preparation of JXL069 Stock Solution

Materials:

- **JXL069** powder
- High-purity, anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free microcentrifuge tubes
- Vortex mixer
- Calibrated pipettes

Protocol:

- **Equilibrate Reagents:** Allow the **JXL069** powder and DMSO to come to room temperature before opening to prevent condensation of atmospheric moisture.
- **Reconstitution:** Prepare a 10 mM stock solution of **JXL069** in DMSO. To do this, add the appropriate volume of DMSO to the vial of **JXL069** powder. For example, to prepare a 10 mM stock solution from 1 mg of **JXL069** (MW: 439.31), add 227.6 μ L of DMSO.
- **Ensure Complete Dissolution:** Vortex the solution thoroughly to ensure the **JXL069** is completely dissolved. Gentle warming in a 37°C water bath can be used if necessary, but avoid excessive heat.
- **Aliquoting and Storage:** Aliquot the 10 mM stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This will prevent repeated freeze-thaw cycles which can degrade the compound. Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).

Preparation of Working Solutions for Cell Culture

Materials:

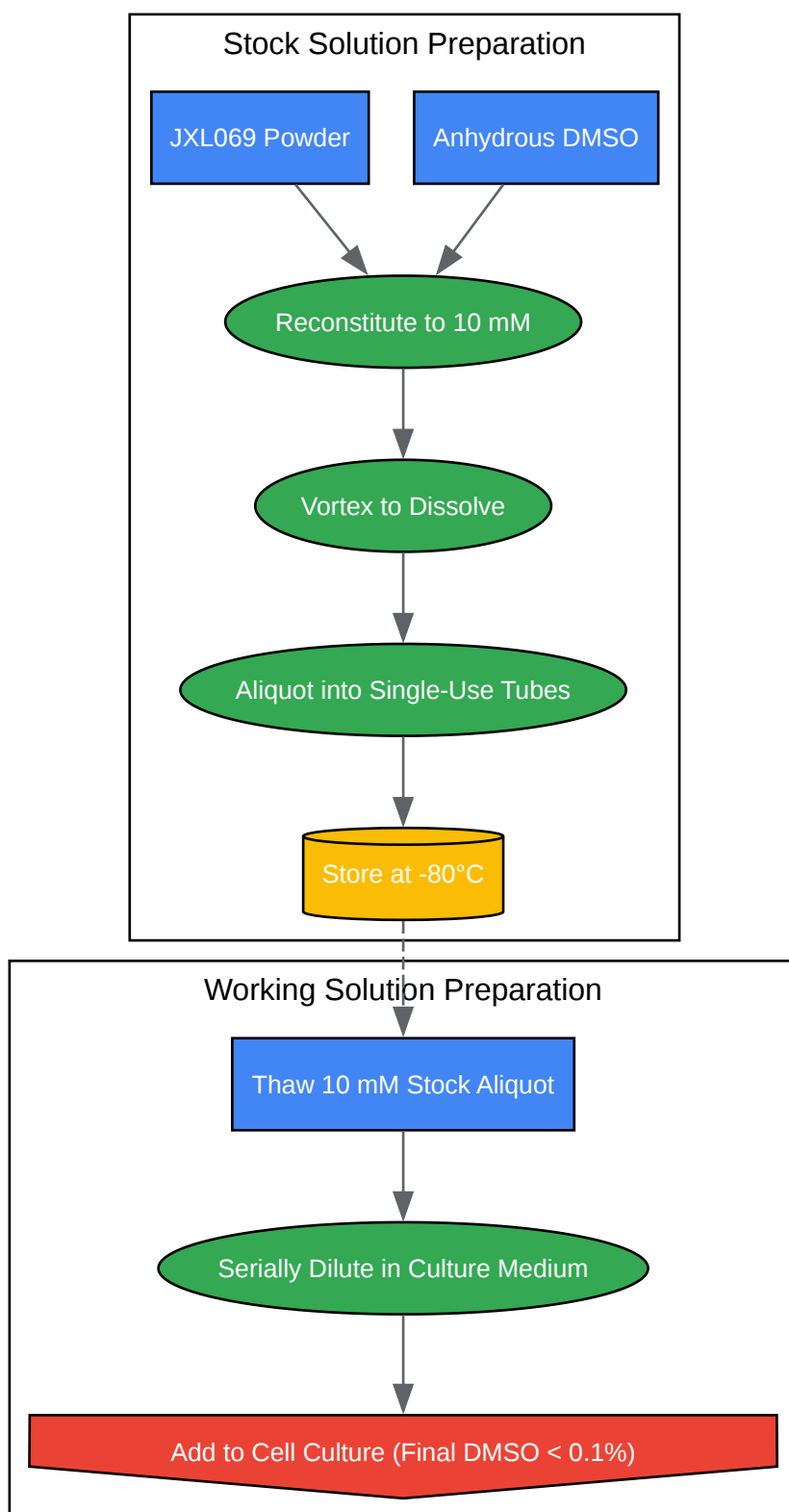
- 10 mM **JXL069** stock solution in DMSO
- Complete cell culture medium appropriate for your cell line
- Sterile tubes for dilution

Protocol:

- **Thaw Stock Solution:** Thaw a single aliquot of the 10 mM **JXL069** stock solution at room temperature.
- **Serial Dilutions:** Perform serial dilutions of the stock solution in complete cell culture medium to achieve the desired final concentration for your experiment.
 - **Important:** To avoid precipitation of **JXL069**, it is recommended to first dilute the DMSO stock solution in a small volume of cell culture medium before adding it to the final culture volume.

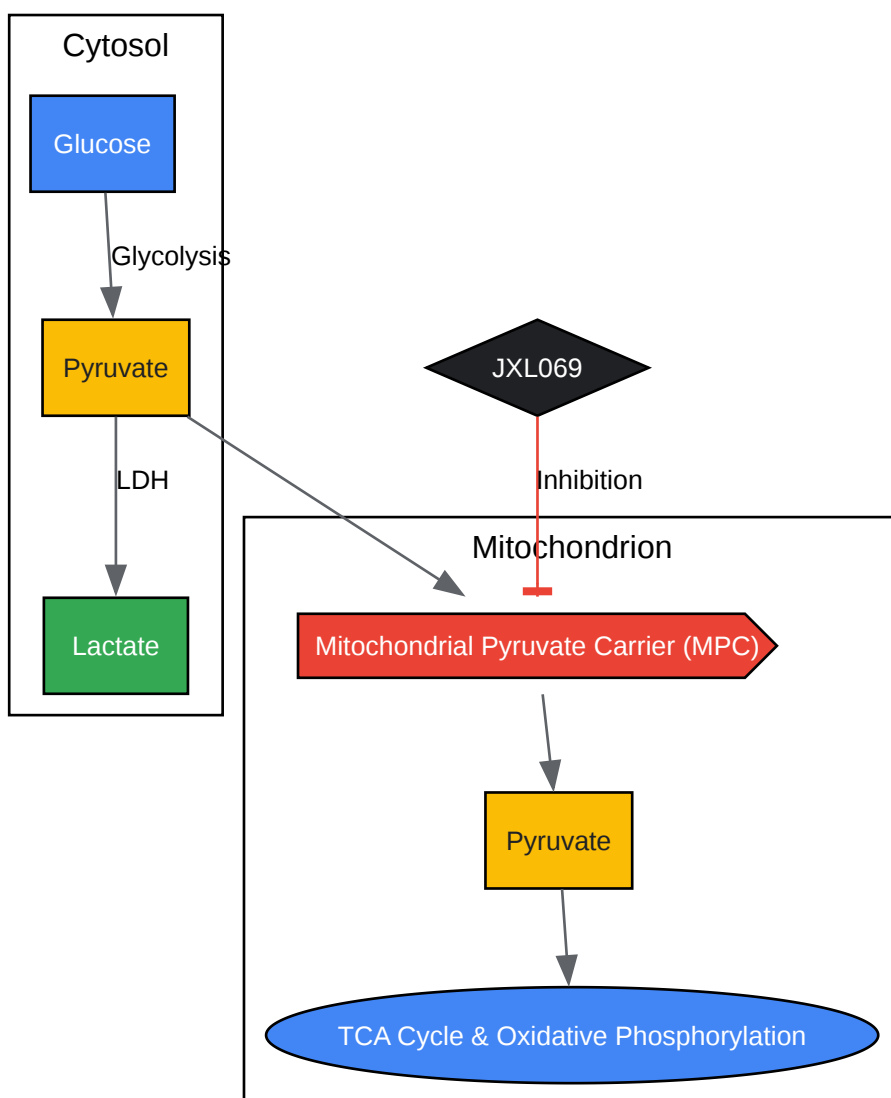
- The final concentration of DMSO in the cell culture medium should be kept as low as possible, typically below 0.1% (v/v), to minimize solvent-induced cytotoxicity. Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.
- Example Dilution for a 10 μ M Working Solution:
 - Prepare an intermediate dilution by adding 1 μ L of the 10 mM stock solution to 99 μ L of complete cell culture medium to get a 100 μ M solution.
 - Add 100 μ L of this 100 μ M solution to 900 μ L of complete cell culture medium in your culture vessel to achieve a final concentration of 10 μ M. The final DMSO concentration in this example would be 0.1%.
- Treatment of Cells: Add the prepared working solution of **JXL069** to your cell cultures and incubate for the desired duration of your experiment. A concentration of 10 μ M has been used to evaluate the activity of **JXL069** in promoting cellular lactate production.[\[6\]](#)

Mandatory Visualization



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Caption: Workflow for preparing **JXL069** stock and working solutions.



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Caption: **JXL069** inhibits the MPC, shifting metabolism to glycolysis.

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